

crystal structure of benzophenone derivatives

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Compound of Interest

Compound Name:	3,5-Dimethoxy-3'-iodobenzophenone
CAS No.:	951892-16-3
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An In-depth Technical Guide to the Crystal Structure of Benzophenone Derivatives

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzophenone and its derivatives constitute a class of organic compounds with a diaryl ketone framework that is a ubiquitous scaffold in medicinal chemistry, materials science, and industrial applications.^[1] Found in numerous natural products, these compounds exhibit a wide range of biological activities, including anti-inflammatory, antimicrobial, antiviral, and anticancer properties.^[1] In materials science, they are investigated for nonlinear optical (NLO) applications and are used as photoinitiators in polymer chemistry.^{[2][3][4][5]}

The three-dimensional arrangement of molecules in the solid state—the crystal structure—profoundly influences the physicochemical properties of a compound, such as its melting point, solubility, stability, and bioavailability. For drug development professionals, understanding the crystal structure is critical for identifying stable polymorphs and designing effective drug delivery systems. For materials scientists, crystal packing determines key properties like charge transport and optical response. This guide provides a detailed overview of the

molecular conformation, crystal packing, intermolecular interactions, and experimental methodologies associated with the crystal structure of benzophenone derivatives.

Molecular Conformation: The Dihedral Twist

A defining structural feature of benzophenone is the non-coplanar arrangement of its two phenyl rings relative to the central carbonyl group. This twist is a result of steric hindrance between the ortho-hydrogen atoms of the phenyl rings. The degree of this twist is quantified by the dihedral angle between the planes of the two aromatic rings. In the stable orthorhombic form of unsubstituted benzophenone, this angle is approximately 54° .^[6]

Substituents on the phenyl rings can significantly alter this dihedral angle due to electronic and steric effects, as well as the constraints of crystal packing forces.^[6] For instance, the introduction of bulky groups or intramolecular hydrogen bonds can lead to substantial deviations. A study of various substituted benzophenones revealed a wide range of twist angles, from as low as 37.85° in 2,2'-dihydroxy-4,4'-dimethoxybenzophenone to as high as 83.72° in 2-amino-2',5-dichlorobenzophenone.^[6]

Table 1: Conformation and Crystallographic Data of Selected Benzophenone Derivatives

Compound	Substituent (s)	Space Group	Unit Cell Parameters	Dihedral Angle (°)	Reference
Benzophenone (stable form)	None	P2 ₁ 2 ₁ 2 ₁	a=10.28, b=12.12, c=7.99 Å	54	[6]
4-Hydroxybenzophenone	4-OH	P2 ₁ /c	a=11.63, b=5.88, c=14.59 Å, β=93.6°	-	[7]
4,4'-Dimethylbenzophenone (Form A)	4-CH ₃ , 4'-CH ₃	P3 ₂ 21	a=b=8.29, c=20.00 Å	-	[7]
4,4'-Dimethylbenzophenone (Form B)	4-CH ₃ , 4'-CH ₃	P2 ₁ 2 ₁ 2 ₁	a=8.16, b=26.31, c=5.84 Å	-	[7]
2-Fluoro-4'-hydroxybenzophenone	2-F, 4'-OH	P2 ₁ /c	a=11.45, b=7.75, c=11.75 Å, β=101.9°	-	[8]
2,2'-Dihydroxy-4,4'-dimethoxybenzophenone	2,2'-(OH) ₂ , 4,4'-(OCH ₃) ₂	C2/c	a=14.12, b=8.18, c=22.56 Å, β=98.1°	37.85	[6]
2-Amino-2',5'-dichlorobenzophenone	2-NH ₂ , 2',5'-Cl ₂	P2 ₁ /n	a=11.49, b=11.97, c=9.12 Å, β=92.8°	83.72	[6]
4-Chloro-4'-hydroxybenzophenone	4-Cl, 4'-OH	P-1	a=6.20, b=7.84, c=11.23 Å,	64.66	[6]

$$\alpha=91.9,$$
$$\beta=96.1,$$
$$\gamma=101.1^\circ$$

Note: Unit cell parameters are approximate and serve for comparative purposes. Dihedral angles are highly sensitive to the specific crystalline environment.

Crystal Packing and Intermolecular Interactions

The crystal packing of benzophenone derivatives is governed by a network of weak intermolecular interactions. The nature and strength of these interactions are highly dependent on the functional groups present on the benzophenone scaffold.

Key Interactions:

- **Hydrogen Bonds:** In derivatives containing hydroxyl, amino, or carboxylic acid groups, strong hydrogen bonds (e.g., O-H...O, N-H...O) often dominate the packing arrangement, forming chains, dimers, or more complex 3D networks.[8][9]
- **Halogen Bonds:** The presence of chlorine, bromine, or fluorine substituents can lead to the formation of halogen bonds, which are significant in directing crystal assembly.[8]
- **π - π Stacking:** Phenyl-phenyl approaches are a crucial stabilizing interaction in the crystal structure of benzophenone itself and many of its derivatives.[10][11] These can involve offset or parallel-displaced stacking arrangements.
- **Weak C-H...O and C-H... π Interactions:** These weaker hydrogen bonds are ubiquitous and play a vital role in the overall stability of the crystal lattice, connecting molecules into larger supramolecular structures.[8][9] For example, the carbonyl oxygen is a common acceptor for C-H...O interactions.[9]

The interplay of these forces can lead to complex packing motifs. Computational tools like PIXEL calculations are often used to quantify the energetic contributions of electrostatic, dispersive, and repulsive forces to the overall interaction energies, providing deeper insight into the packing dynamics.[8][9]

Table 2: Common Intermolecular Interactions in Substituted Benzophenones

Derivative Class	Dominant Interaction Type(s)	Typical Motifs
Hydroxybenzophenones	O-H...O hydrogen bonds, C-H...O	Chains, Dimers
Halogenated Benzophenones	Halogen bonds, C-H...X (X=F, Cl), π - π stacking	2D sheets, 3D networks
Nitrobenzophenones	C-H...O (nitro/carbonyl acceptors), π - π interactions	Layered structures
Aminobenzophenones	N-H...O hydrogen bonds, π - π stacking	Interlinked chains

Polymorphism in Benzophenone Derivatives

Polymorphism, the ability of a compound to crystallize in multiple distinct crystal structures, is a prevalent phenomenon among benzophenone derivatives.[7][9] Different polymorphs of the same compound can exhibit varied physical properties, which is of paramount concern in the pharmaceutical industry. The conformational flexibility of the benzophenone molecule, particularly the torsional freedom of the phenyl rings, contributes to this phenomenon.[8]

For example, 4,4'-dimethylbenzophenone is known to exist as at least three polymorphs (trimorphs), while 4-hydroxybenzophenone and 4-(dimethylamino)benzophenone are dimorphic.[7] The lattice energies between these different polymorphic forms are often very close (within 1 kcal mol⁻¹), making their isolation and control a significant challenge.[7]

Table 3: Crystallographic Data for the Trimorphs of 4,4'-Dimethylbenzophenone[7]

Polymorph	CSD Refcode	Crystal System	Space Group	V (Å ³)
Form A	FEVMUO	Trigonal	P3 ₂ 21	1290.4
Form B	FEVMUO01	Orthorhombic	P2 ₁ 2 ₁ 2 ₁	1254.4
Form C	FEVMUO02	Monoclinic	P2 ₁ /c	1269.1

Experimental Protocols

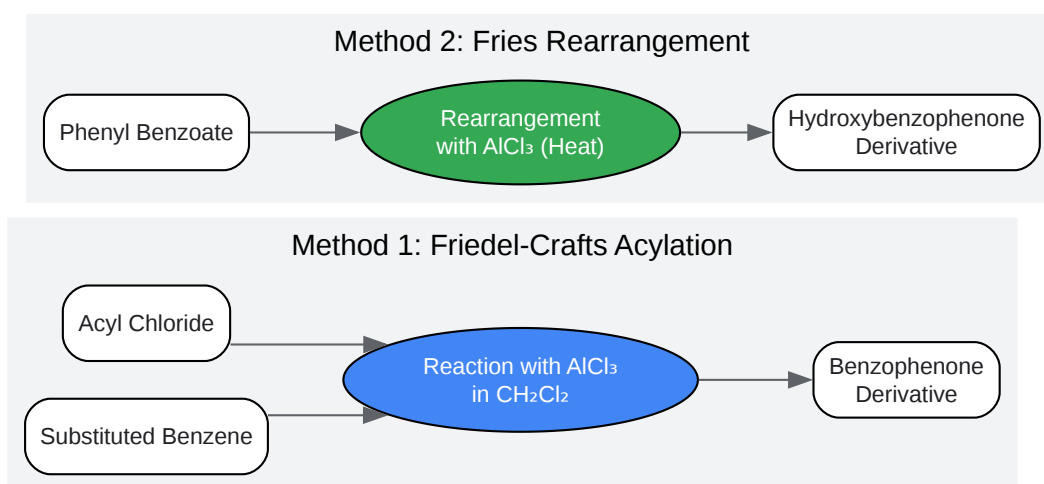
Synthesis Methodologies

The synthesis of benzophenone derivatives typically involves standard organic chemistry reactions. Two common and robust methods are Friedel-Crafts acylation and Fries rearrangement.

- **Protocol 1: Friedel-Crafts Acylation** This is a widely used method for forming the core benzophenone structure.
 - **Reactant Preparation:** An appropriate acyl chloride is used as the acylating agent, and a substituted benzene (e.g., toluene) serves as the aromatic substrate.[\[12\]](#)
 - **Reaction:** The aromatic substrate is dissolved in a dry, non-polar solvent like dichloromethane (CH_2Cl_2). A Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl_3), is added portion-wise at 0°C .[\[12\]](#)
 - **Acylation:** The acyl chloride, dissolved in the same solvent, is added dropwise to the mixture. The reaction is then allowed to warm to room temperature and stirred for several hours (typically 4h).[\[12\]](#)
 - **Work-up:** The reaction is quenched by carefully pouring it over crushed ice and hydrochloric acid. The organic layer is separated, washed with water and brine, dried over an anhydrous salt (e.g., Na_2SO_4), and concentrated under reduced pressure.
 - **Purification:** The crude product is purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.
- **Protocol 2: Fries Rearrangement** This method is used to synthesize hydroxybenzophenones from phenyl benzoates.[\[13\]](#)
 - **Reactant:** A substituted phenyl benzoate is used as the starting material.
 - **Reaction:** The phenyl benzoate is heated with a Lewis acid catalyst (e.g., AlCl_3) without a solvent or in a high-boiling inert solvent.

- Rearrangement: The acyl group migrates from the ester oxygen to an ortho or para position on the phenyl ring. The ortho/para product ratio is temperature-dependent.
- Work-up and Purification: The reaction mixture is cooled and treated with dilute acid to decompose the aluminum complex. The resulting hydroxybenzophenone is then isolated and purified, typically by recrystallization.

General Synthesis Workflow for Benzophenone Derivatives



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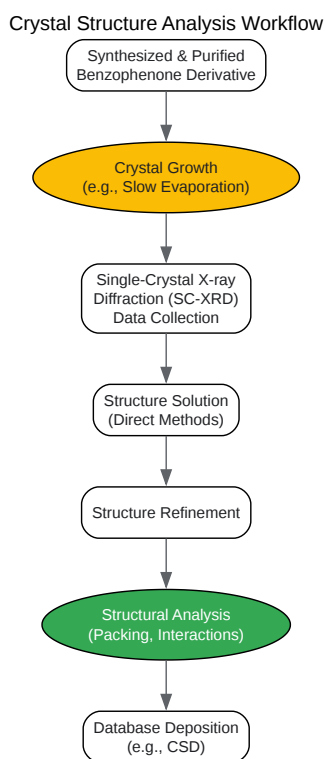
General Synthesis Workflow for Benzophenone Derivatives.

Crystallization and Structure Determination

The definitive method for elucidating crystal structure is single-crystal X-ray diffraction (SC-XRD).

- Protocol 3: Single Crystal Growth and X-ray Diffraction
 - Crystal Growth: High-quality single crystals are paramount. The most common method for benzophenone derivatives is slow evaporation.^[7] The purified compound is dissolved in a suitable solvent or solvent mixture (e.g., ethanol, acetone, hexane) to form a saturated or near-saturated solution. The solution is loosely covered to allow the solvent to evaporate over several days or weeks, yielding single crystals.

- **Data Collection:** A suitable crystal is mounted on a goniometer. The diffractometer directs a monochromatic X-ray beam at the crystal. As the crystal is rotated, a series of diffraction patterns are collected by a detector.
- **Structure Solution and Refinement:** The collected data is processed to determine the unit cell dimensions and space group. The initial crystal structure is solved using direct methods or Patterson methods. This initial model is then refined against the experimental data, a process that adjusts atomic positions and thermal parameters to achieve the best fit between the calculated and observed diffraction patterns.
- **Analysis and Validation:** The final structure is validated using crystallographic software. The analysis includes identifying bond lengths, angles, torsion angles, and crucially, the intermolecular interactions that define the crystal packing. The data is typically deposited in a crystallographic database like the Cambridge Structural Database (CSD).



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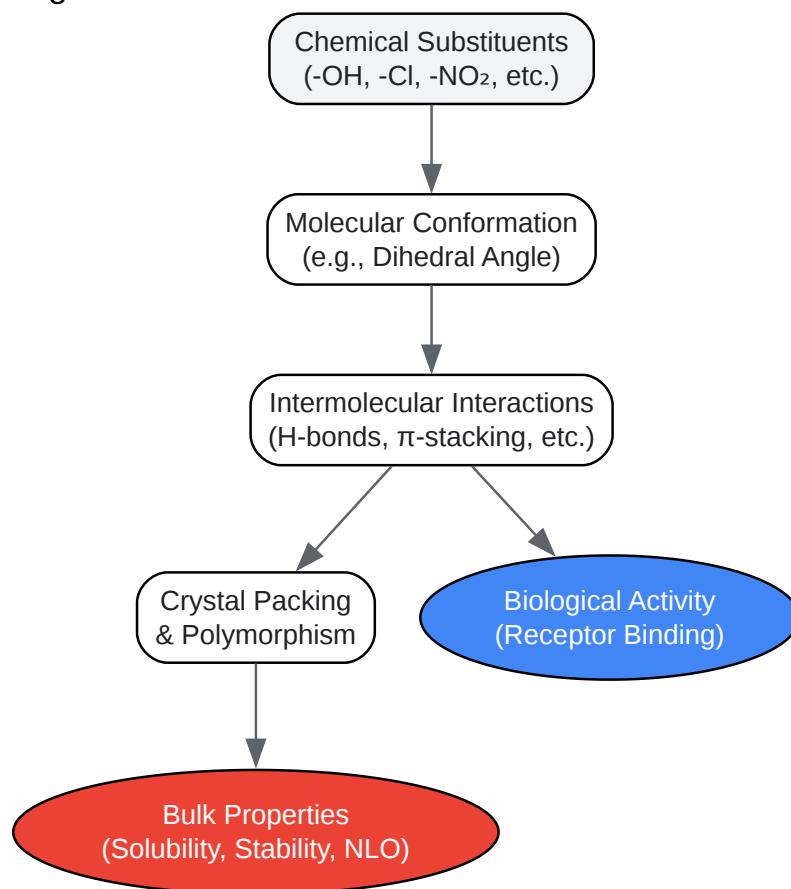
Crystal Structure Analysis Workflow.

Structure-Property Relationships

The precise arrangement of molecules in a crystal dictates the bulk properties of the material and its biological function. Understanding these relationships is key to rational drug design and materials engineering.

- **Bioavailability and Stability:** In drug development, different polymorphs can have different solubilities and dissolution rates, directly impacting the bioavailability of an active pharmaceutical ingredient (API). Identifying the most stable polymorph is crucial to ensure consistent performance and shelf-life.[\[9\]](#)
- **Structure-Activity Relationship (SAR):** The conformation and intermolecular interactions observed in the crystal structure provide insights into how a molecule might bind to a biological target. For example, the crystal structure of a benzophenone-based HIV nonnucleoside reverse transcriptase inhibitor (NNRTI) confirmed its binding mode in the enzyme's nonnucleoside pocket, guiding further optimization of the drug's structure.[\[14\]](#) The presence of specific hydrogen bond donors and acceptors, revealed by crystallography, is essential for potent inhibitory activity.
- **Nonlinear Optical (NLO) Properties:** For materials science applications, the crystal structure is critical. NLO materials require a non-centrosymmetric crystal packing. The alignment of molecular dipoles in the crystal lattice, governed by intermolecular forces, determines the macroscopic NLO response.[\[3\]](#)

Logical Flow: From Molecular Structure to Function



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Logical Flow: From Molecular Structure to Function.

Conclusion

The crystal structures of benzophenone derivatives are a rich area of study, characterized by conformational flexibility, diverse intermolecular interactions, and a propensity for polymorphism. A thorough understanding of these solid-state features, gained primarily through single-crystal X-ray diffraction, is indispensable for both drug development and materials science. By correlating molecular structure with crystal packing, researchers can rationally design molecules with optimized properties, whether for enhanced therapeutic efficacy or superior performance in advanced optical materials. The experimental and analytical workflows detailed in this guide provide a framework for the systematic investigation and exploitation of the solid-state chemistry of this versatile molecular scaffold.

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